

Application Notes and Protocols: 2-Hydroxybenzophenone in Sunscreen and Cosmetic Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Hydroxybenzophenone

Cat. No.: B104022

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **2-Hydroxybenzophenone** (Benzophenone-1) and its derivatives in sunscreen and cosmetic formulations. The document details the compound's mechanism of action, photoprotective properties, and includes protocols for formulation and efficacy testing.

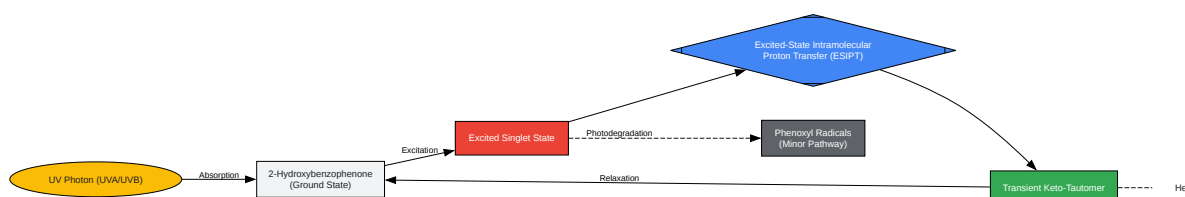
Introduction to 2-Hydroxybenzophenone (Benzophenone-1)

2-Hydroxybenzophenone, a member of the benzophenone family of aromatic ketones, is a synthetic compound widely utilized in cosmetics and personal care products as a UV filter and stabilizer.[1] Its primary role is to protect the skin and the product itself from the damaging effects of ultraviolet (UV) radiation.[2] In its raw form, it appears as a white to pale yellow crystalline powder.[1]

Benzophenones, including **2-Hydroxybenzophenone**, function by absorbing and dissipating UV radiation, which helps to prevent sunburn, premature skin aging, and reduces the risk of skin cancer.[2][3] They are also employed to protect the color and fragrance of cosmetic products from degradation upon exposure to sunlight.[1]

Mechanism of Action: UV Absorption and Energy Dissipation

The photoprotective effect of **2-Hydroxybenzophenone** is attributed to its ability to absorb UV radiation, particularly in the UVA and UVB range.[3] Upon absorption of a UV photon, the molecule is promoted to an excited singlet state. It then undergoes a rapid, radiationless process called Excited-State Intramolecular Proton Transfer (ESIPT), which is the primary mechanism for dissipating the absorbed energy as heat.[4] This process involves the transfer of a proton from the hydroxyl group to the carbonyl oxygen, forming a transient keto-tautomer. This is followed by a rapid return to the ground state, releasing the energy as heat and regenerating the original molecule, allowing it to absorb another UV photon.[4] A minor photodegradative pathway can lead to the formation of phenoxy radicals.[4]



[Click to download full resolution via product page](#)

Mechanism of UV energy dissipation by **2-Hydroxybenzophenone**.

Quantitative Data

The following tables summarize the key quantitative data for **2-Hydroxybenzophenone** and related compounds.

Table 1: Physicochemical and UV Absorption Properties of Benzophenones

| Compound | IUPAC Name | CAS Number | Molecular Formula | Molar Mass (g/mol) | UV Absorption Max (λ_{max} , nm) | Molar Absorptivity (ϵ , L·mol ⁻¹ ·cm ⁻¹) |
|-----------------------------|---|------------|--|--------------------|--|---|
| Benzophenone-1 | 2,4-Dihydroxybenzophenone | 131-56-6 | C ₁₃ H ₁₀ O ₃ | 214.22 | ~290, ~354[1] | E(1%, 1cm) at 290nm: min 630[5] |
| Benzophenone (parent) | Diphenylmethanone | 119-61-9 | C ₁₃ H ₁₀ O | 182.22 | 252[2] | 19,400 at 252 nm[2] |
| 2-Hydroxybenzophenone | (2-hydroxyphenyl)-phenylmethanone | 117-99-7 | C ₁₃ H ₁₀ O ₂ | 198.22 | - | - |
| Benzophenone-3 (Oxybenzone) | (2-hydroxy-4-methoxyphenyl)-phenylmethanone | 131-57-7 | C ₁₄ H ₁₂ O ₃ | 228.24 | 288, 325 | 20,381 at 290 nm[6] |

Note: Molar absorptivity data for **2-Hydroxybenzophenone** is not readily available in the reviewed literature.

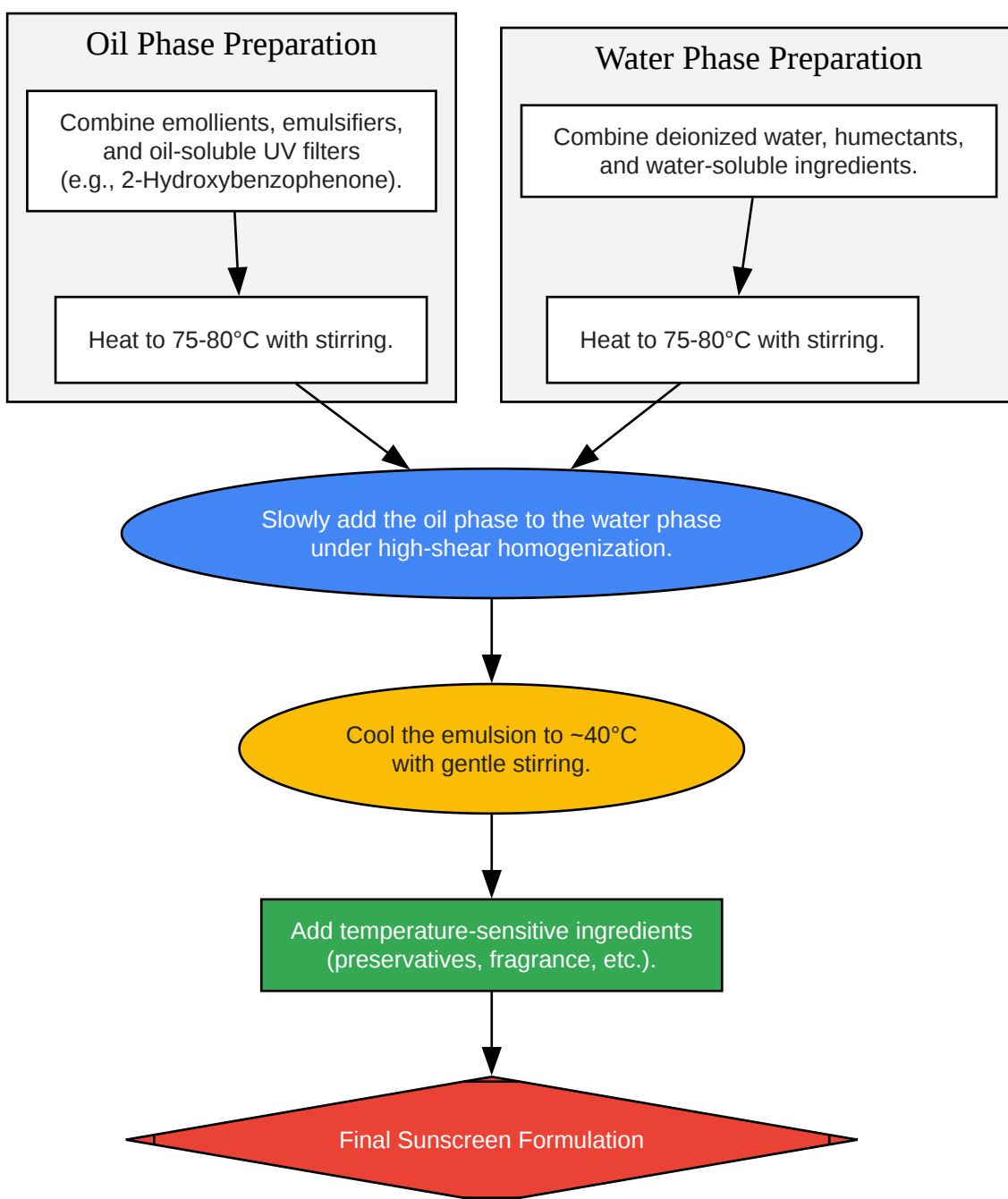
Table 2: Regulatory and Safety Data for Benzophenones in Cosmetics

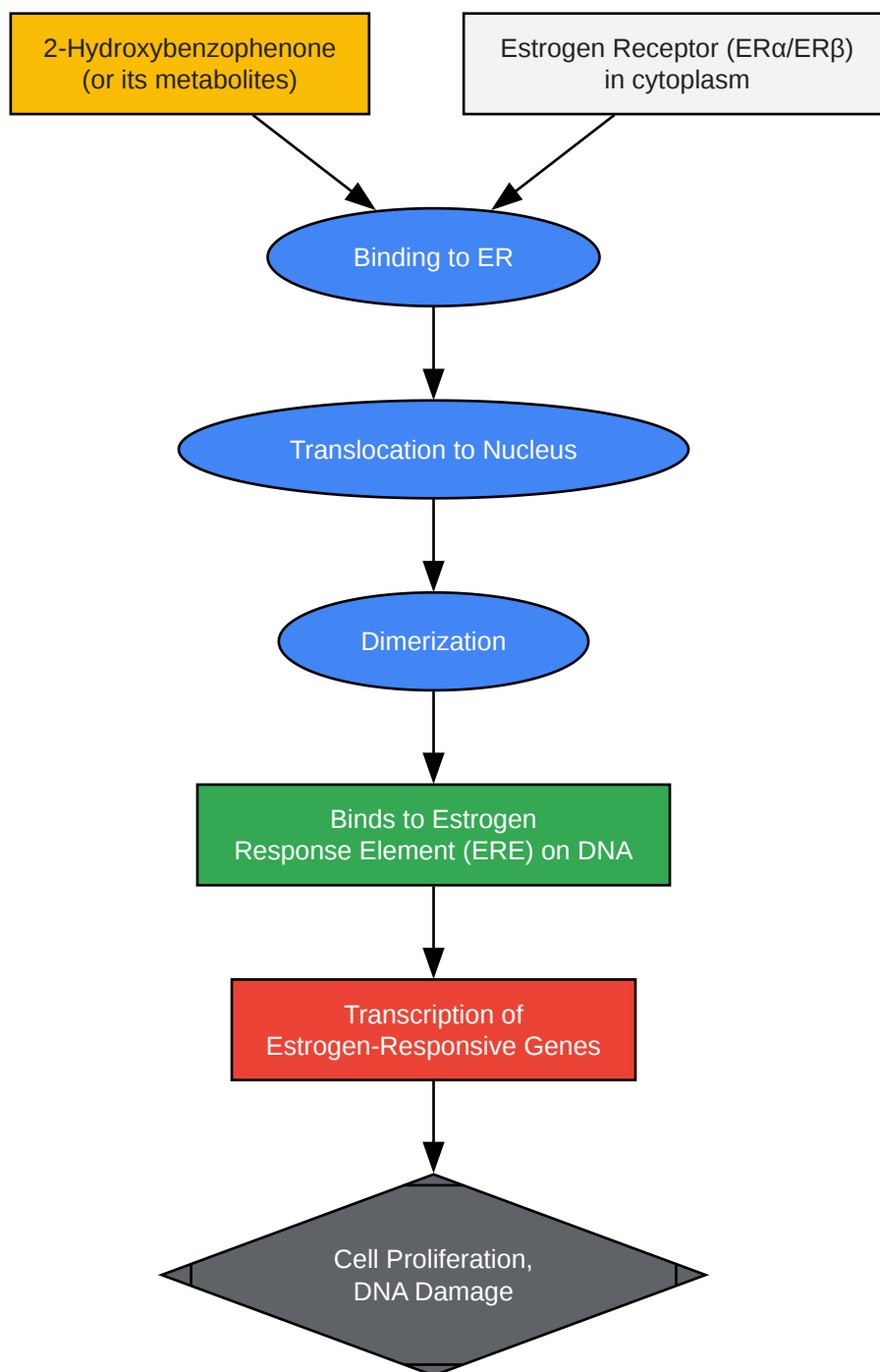
| Compound | Region/Authority | Maximum Permitted Concentration | Key Safety Findings/Concerns |
|--------------------------------|-----------------------|--|---|
| Benzophenone-1 | European Union (SCCS) | Not considered safe for use as of March 2025 due to genotoxicity concerns and endocrine-disrupting effects.[1] | Genotoxicity, estrogenic activity, weak anti-androgenic effects, possible thyroid disruption.[1] |
| Benzophenone-3 (Oxybenzone) | USA (FDA) | Up to 6% in OTC sunscreen products. | Considered safe and effective by the FDA. Some studies suggest potential endocrine-disrupting effects.[4] [5] |
| Benzophenone-4 (Sulisobenzene) | USA (FDA) | Up to 10% in OTC sunscreen products. [2] | Considered safe and effective by the FDA. [2] |
| Benzophenone-8 (Dioxybenzone) | USA (FDA) | Up to 3% in OTC sunscreen products. [7] | Considered safe and effective by the FDA. [7] |

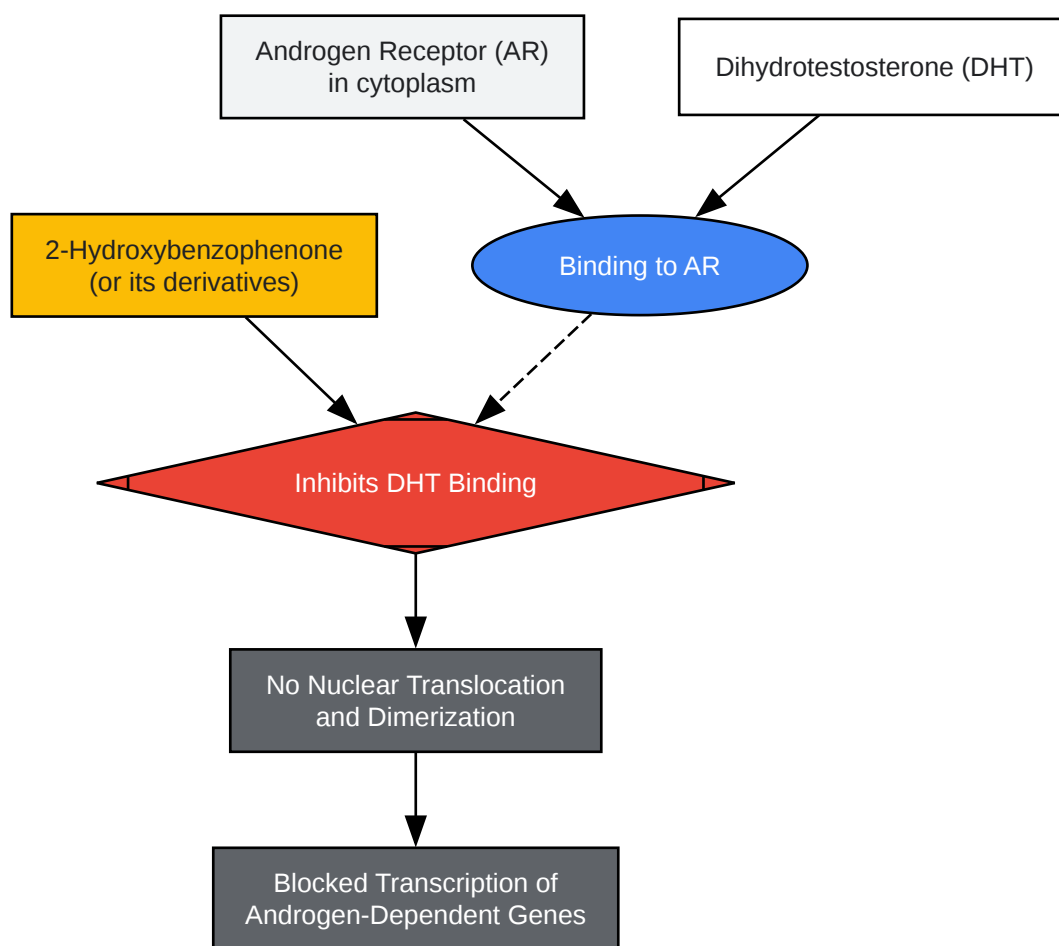
Experimental Protocols

Protocol for a Basic Sunscreen Formulation (O/W Emulsion)

This protocol describes the preparation of a basic oil-in-water (O/W) emulsion sunscreen.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. BENZOPHENONE 1 - Ataman Kimya [atamanchemicals.com]
- 2. PhotochemCAD | Benzophenone [photochemcad.com]
- 3. 2-Hydroxybenzophenone, 99% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. Benzophenone - Wikipedia [en.wikipedia.org]

- 5. uvabsorbers.com [uvabsorbers.com]
- 6. Page loading... [guidechem.com]
- 7. 2'-Hydroxybenzophenone | C₁₃H₁₀O₂ | CID 8348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 2-Hydroxybenzophenone in Sunscreen and Cosmetic Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b104022#application-of-2-hydroxybenzophenone-in-sunscreen-and-cosmetic-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com